

Summary of Analytical & Physicochemical Data

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Compound Focus: Fusidic Acid-d6

Cat. No.: S11214569

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The table below consolidates key data on fusidic acid and its deuterated form from the search results.

Property	Fusidic Acid (Standard)	Fusidic Acid-d6 (Deuterated Standard)
CAS Number	6990-06-3 [1]	Information missing from search results
Molecular Formula	C31H48O6 [1]	C31H42D6O6 [2] [3]
Molecular Weight	516.71 g/mol [1]	522.75 g/mol [2] [3]
Purity	≥98% [1]	For research use only [2] [3]
Mechanism of Action	Protein synthesis inhibitor; prevents translocation by inhibiting elongation factor G (EF-G) release from the ribosome [4] [1].	Same as Fusidic Acid [2].
Primary Analytical Application	Active pharmaceutical ingredient; quantification in formulations (e.g., SLNs) [5] [6].	Internal standard for quantitative analysis using LC-MS, GC-MS, or NMR [2] [3].

| **Reported HPLC Method (for FA)** | **Stationary Phase:** C18 column **Mobile Phase:** Acetic acid:acetonitrile:methanol (30:60:10, v/v) **Flow Rate:** 1.5 mL/min **Detection:** PDA at 235 nm **Injection**

Volume: 20 µL **Linearity:** 0.24-0.36 mg/mL ($R^2=0.99$) **LOD/LOQ:** 4.0 µg/mL / 12.4 µg/mL [5] | Not specifically available, but used as an internal standard in such methods. | **Solubility (DMSO)** | ~100 mg/mL (~193.53 mM) [1] | Information missing from search results | **Protein Binding** | 97-99% [1] | Information missing from search results | **Biological Half-Life** | ~5-6 hours (in adults) [1] | Information missing from search results |

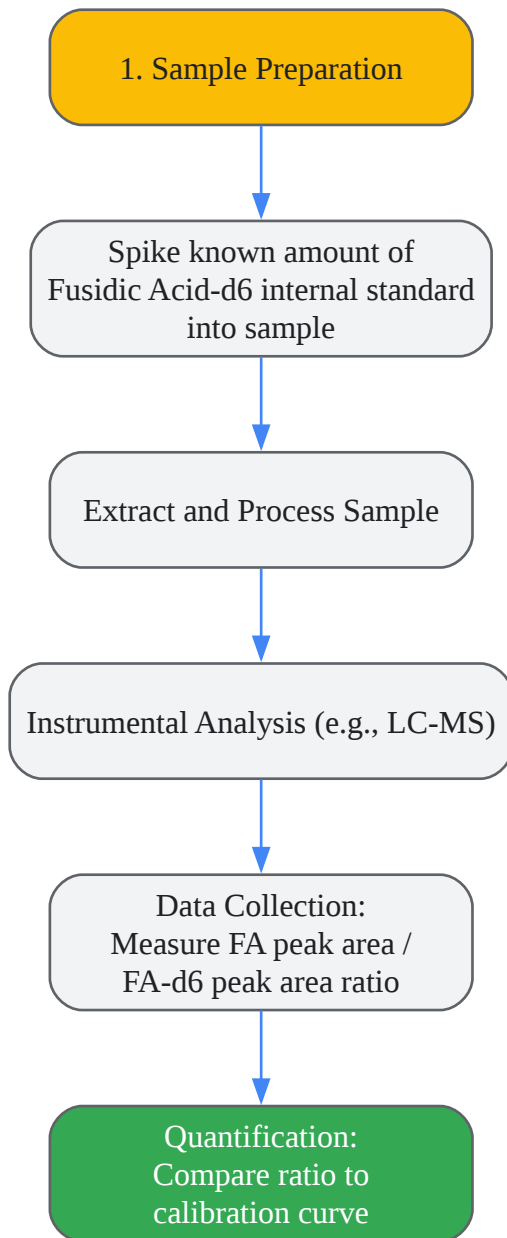
Experimental Protocols for Analysis

While a specific protocol for **Fusidic Acid-d6** is not detailed, the established methods for standard fusidic acid provide a foundation for using the deuterated form as an internal standard.

- **HPLC Analysis of Fusidic Acid:** The developed method for fusidic acid in solid lipid nanoparticles (SLNs) uses a **C18 column** with an isocratic elution of a mobile phase consisting of **acetic acid, acetonitrile, and methanol (30:60:10)**. The flow rate is 1.5 mL/min, and detection is performed with a photodiode array (PDA) detector at **235 nm**. The sample preparation did not require thermal treatment. This method was validated per ICH guidelines and showed good linearity, precision, and sensitivity [5].
- **Role of Fusidic Acid-d6 in Analysis:** **Fusidic Acid-d6** is a chemically identical version of fusidic acid with a higher molecular weight due to deuterium atoms. It is used as an **internal standard** in methods like LC-MS. When added to a sample at a known concentration before processing, it accounts for variations in sample preparation and instrument response, allowing for highly accurate quantification of the standard fusidic acid [2] [3].

A Practical Workflow for Using Fusidic Acid-d6

The following diagram illustrates a typical experimental workflow for using **Fusidic Acid-d6** in a quantitative analytical method:



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Guidance for Method Validation

Although direct comparative data is limited, here are the key aspects you should focus on when validating a method using **Fusidic Acid-d6**:

- **Accuracy and Precision:** Using **Fusidic Acid-d6** as an internal standard significantly improves the **accuracy and precision** of the method by correcting for analyte loss during preparation and signal fluctuation in the instrument [2] [3].

- **Specificity:** The MS detector can easily distinguish between Fusidic Acid and **Fusidic Acid-d6** based on their mass difference, ensuring the method is highly specific and avoids interference from complex sample matrices.
- **Key Validation Parameters:** A full method validation should demonstrate acceptable performance for parameters including **linearity, range, accuracy, precision (repeatability), and robustness**, as shown in the HPLC method for standard fusidic acid [5].

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References

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